

# (S)-Campesterol-d6: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (S)-Campesterol-d6

Cat. No.: B15553482

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**(S)-Campesterol-d6** is a deuterated form of (S)-Campesterol, a common phytosterol found in plants. Its structural similarity to cholesterol makes it a valuable tool in various research applications, particularly in the fields of metabolomics, drug development, and clinical diagnostics. This technical guide provides an in-depth overview of the molecular properties, experimental applications, and biological relevance of **(S)-Campesterol-d6** for researchers, scientists, and drug development professionals.

## Core Molecular Data

The fundamental molecular characteristics of **(S)-Campesterol-d6** are summarized in the table below, providing a quick reference for experimental design and data analysis.

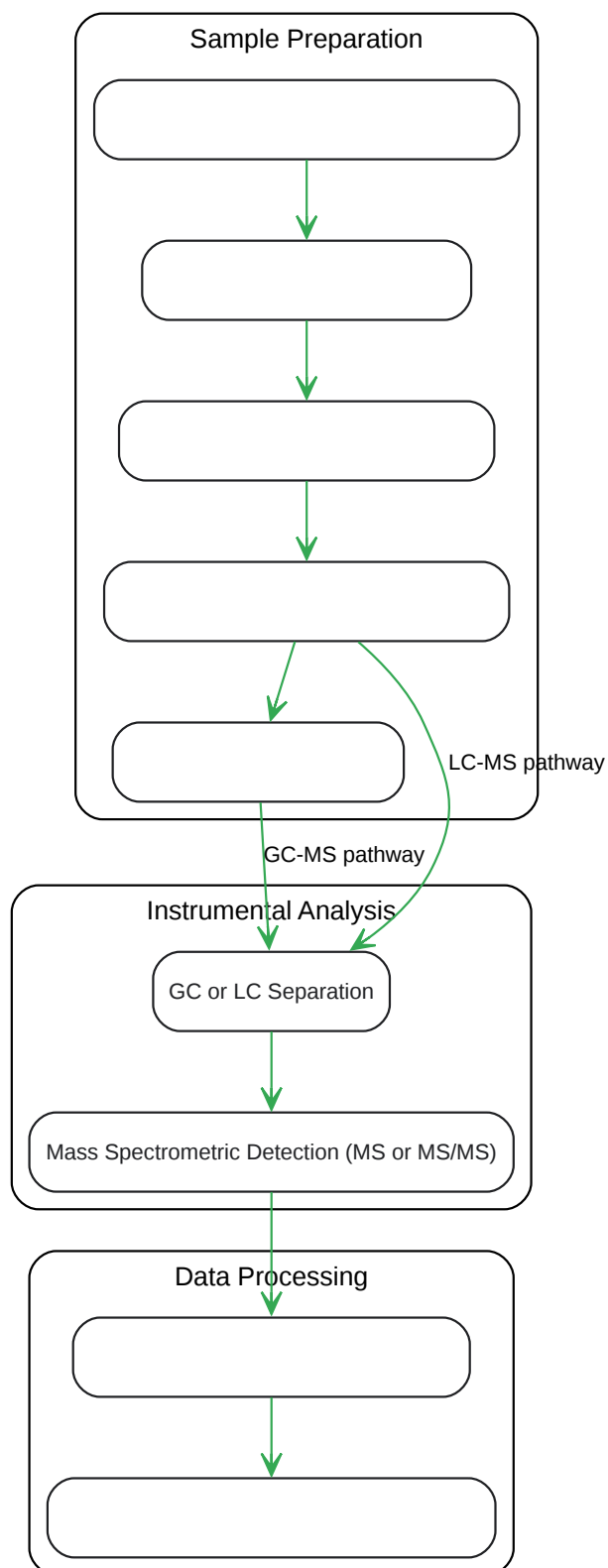
| Property          | Value                                            | Citation  |
|-------------------|--------------------------------------------------|-----------|
| Molecular Formula | C <sub>28</sub> H <sub>42</sub> D <sub>6</sub> O | [1][2][3] |
| Molecular Weight  | 406.72 g/mol                                     | [1][2][3] |
| CAS Number        | 2260669-13-2                                     | [1]       |

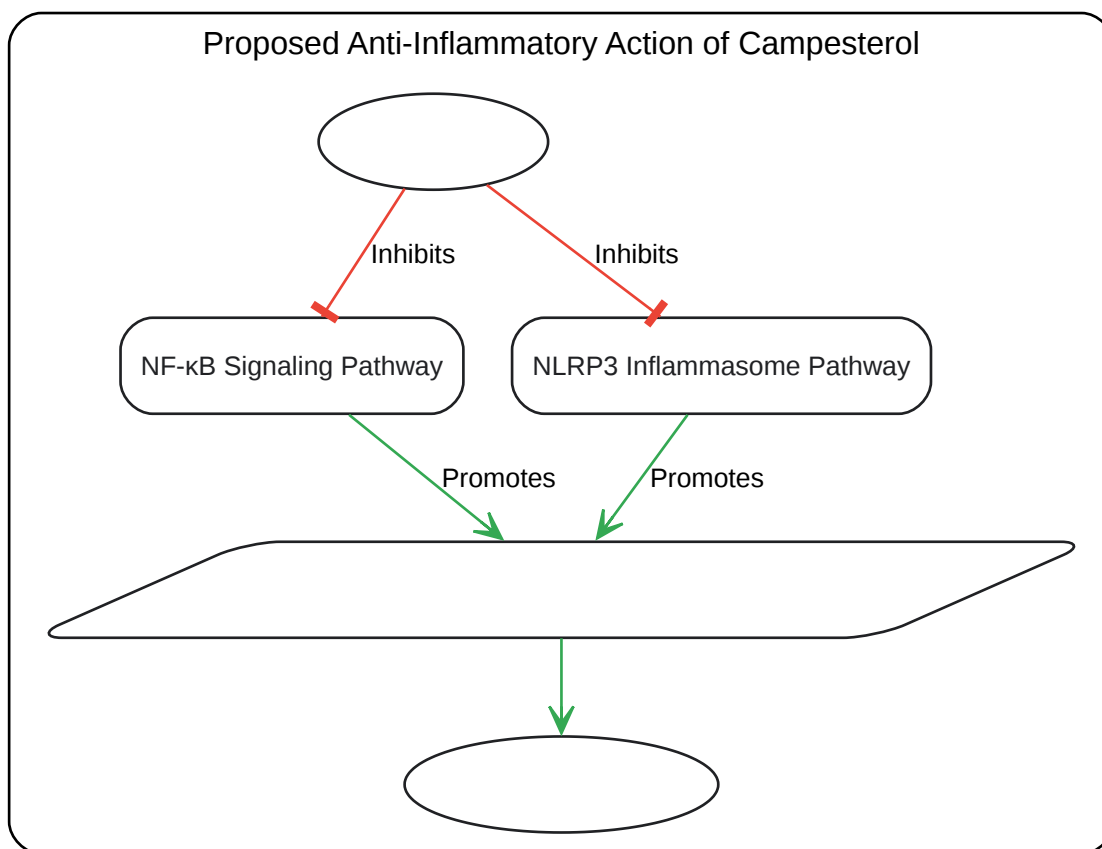
## Applications in Isotope Dilution Mass Spectrometry

A primary application of **(S)-Campesterol-d6** is as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of campesterol and other phytosterols in biological matrices.<sup>[4]</sup> This technique is considered the gold standard for sterol analysis due to its high accuracy and precision.<sup>[4]</sup> The use of a deuterated standard like **(S)-Campesterol-d6** allows for the correction of analyte loss during sample preparation and analysis, ensuring reliable results.

## Generalized Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of phytosterols using **(S)-Campesterol-d6** as an internal standard with gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).





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## References

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- 3. Validation of an isotope dilution gas chromatography-mass spectrometry method for combined analysis of oxysterols and oxyphytosterols in serum samples - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [4. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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